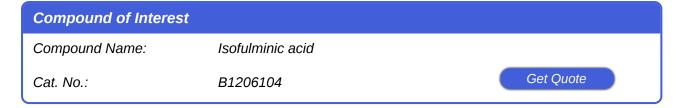


A Comparative Guide to the Structures of HONC, HCNO, HOCN, and HNCO Isomers

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For Researchers, Scientists, and Drug Development Professionals

The four isomers of the molecular formula CHNO—**isofulminic acid** (HONC), fulminic acid (HCNO), cyanic acid (HOCN), and isocyanic acid (HNCO)—exhibit distinct structural and energetic properties that influence their stability and reactivity. This guide provides a comprehensive comparison of their structures, supported by experimental and computational data, to aid researchers in understanding the nuances of these important chemical entities.

Structural and Energetic Comparison

The four isomers display significant differences in their atomic connectivity, molecular geometry, and relative stability. Isocyanic acid (HNCO) is the most stable isomer, with the others being progressively higher in energy.[1] This stability hierarchy is a critical factor in their relative abundance and ease of synthesis.

A summary of key structural and energetic parameters is presented in the table below. These values, compiled from spectroscopic measurements and ab initio calculations, highlight the variations in bond lengths and angles that define the unique structure of each isomer.



Property	HONC (Isofulminic Acid)	HCNO (Fulminic Acid)	HOCN (Cyanic Acid)	HNCO (Isocyanic Acid)
Relative Energy (kcal/mol)	84.2	70.0	24.5	0
Connectivity	H-O-N-C	H-C-N-O	H-O-C-N	H-N-C-O
H-X Bond Length (Å)	r(O-H) = 0.9605	r(C-H) = 1.027	r(O-H) ≈ 0.99	r(N-H) = 0.995
X-Y Bond Length (Å)	r(O-N) = 1.3304	r(C-N) = 1.161	r(O-C) ≈ 1.32	r(N-C) = 1.214
Y-Z Bond Length (Å)	r(N-C) = 1.1744	r(N-O) = 1.207	r(C-N) ≈ 1.17	r(C-O) = 1.164
H-X-Y Bond Angle (°)	∠(HON) = 104.92	∠(HCN) ≈ 180 (quasi-linear)	∠(HOC) ≈ 109	∠(HNC) = 123.9
X-Y-Z Bond Angle (°)	∠(ONC) = 172.6	∠(CNO) ≈ 180 (linear)	∠(OCN) ≈ 177	∠(NCO) = 172.6

Molecular Structures and Connectivity

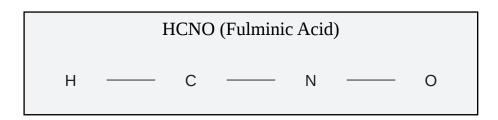
The fundamental difference between these isomers lies in the arrangement of the heavy atoms (C, N, O) and the position of the hydrogen atom. The connectivity of each isomer dictates its overall geometry and electronic structure.

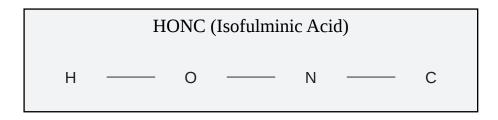




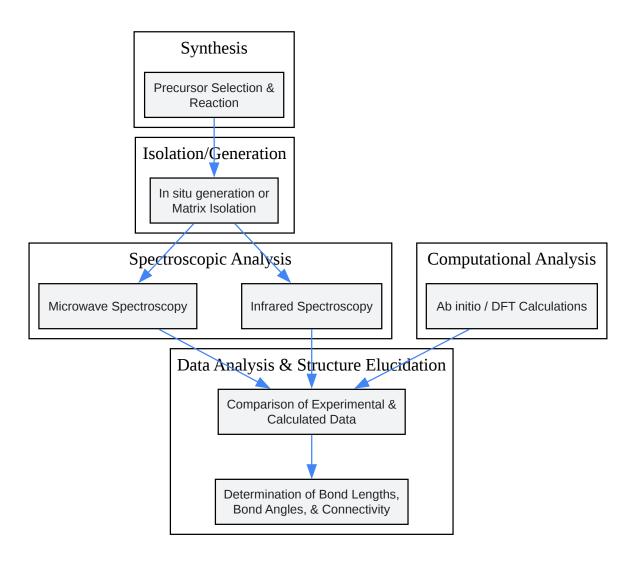
HNCO (Isocyanic Acid)								
	Н		N		С		0	

HOCN (Cyanic Acid)								
Н		0		С		N		









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References

• 1. grokipedia.com [grokipedia.com]



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